

An In-Depth Technical Guide to 3-Chloro-4-fluorophenyl Isothiocyanate

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Compound of Interest

Compound Name: *3-Chloro-4-fluorophenyl
isothiocyanate*

CAS No.: *137724-66-4*

Cat. No.: *B136191*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

In the landscape of modern synthetic chemistry, particularly within pharmaceutical and agrochemical research, the strategic use of highly functionalized intermediates is paramount. **3-Chloro-4-fluorophenyl isothiocyanate**, a molecule possessing a unique combination of reactive and structural motifs, has emerged as a valuable building block. This guide, intended for the discerning scientist, moves beyond a simple recitation of facts. It aims to provide a deeper understanding of the causality behind its chemical behavior and to equip researchers with the practical knowledge necessary for its effective application. We will explore its fundamental properties, delve into its reactivity, and provide actionable protocols, all grounded in established scientific principles.

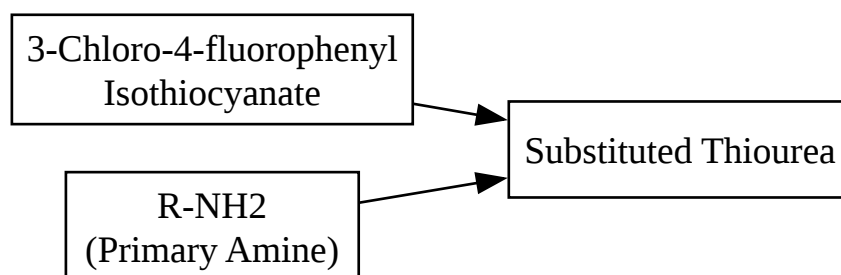
Core Chemical Identity and Physicochemical Properties

3-Chloro-4-fluorophenyl isothiocyanate (CAS RN: 137724-66-4) is a specialized organic compound distinguished by its trifunctionalized aromatic ring.^[1] The presence of a chloro group, a fluoro group, and a highly reactive isothiocyanate moiety bestows upon it a unique electronic and steric profile, making it a versatile precursor in organic synthesis.^{[1][2]}

Molecular Structure and Identifiers

The structural arrangement of the substituents on the phenyl ring is critical to its reactivity. The chlorine and fluorine atoms exert strong inductive electron-withdrawing effects, which modulate the electrophilicity of the isothiocyanate carbon.

Diagram 1: Chemical Structure of **3-Chloro-4-fluorophenyl Isothiocyanate**



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Formation of a thiourea derivative.

Experimental Protocol: Synthesis of a Disubstituted Thiourea

This protocol is a generalized procedure and may require optimization for specific amine substrates.

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (N₂ or Ar), dissolve 1.0 equivalent of **3-Chloro-4-fluorophenyl isothiocyanate** in a suitable aprotic solvent (e.g., dichloromethane, tetrahydrofuran).
- **Amine Addition:** To the stirred solution, add 1.0-1.1 equivalents of the desired primary or secondary amine, either neat or as a solution in the same solvent. The addition should be performed at room temperature.

- **Reaction Monitoring:** The reaction is typically exothermic. Monitor the progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up and Purification:** Upon completion, the reaction mixture can be concentrated under reduced pressure. The resulting crude product can be purified by recrystallization or column chromatography on silica gel.

Applications in Drug Discovery and Fine Chemical Synthesis

The utility of **3-Chloro-4-fluorophenyl isothiocyanate** extends across several domains of chemical research and development:

- **Pharmaceutical Intermediates:** It serves as a crucial building block in the synthesis of advanced pharmaceutical compounds. [2] The thiourea linkage it forms is a key structural element in various drug candidates.
- **Fine Chemical Synthesis:** This compound is leveraged in the creation of specialized materials and other fine chemicals. [2]* **Material Science:** The reactive isothiocyanate group makes it a candidate for developing new polymers or for the functionalization of material surfaces. [2]

Safety and Handling

As a reactive and lachrymatory compound, stringent safety protocols must be followed when handling **3-Chloro-4-fluorophenyl isothiocyanate**.

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves, safety goggles with side shields or a face shield, and a lab coat. [3][4]* **Ventilation:** Work in a well-ventilated fume hood to avoid inhalation of vapors. [3][4]* **Handling:** Avoid contact with skin and eyes. [3] It is classified as a combustible liquid and should be kept away from heat, sparks, and open flames. [1][2][3]* **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area. [3] Due to its moisture sensitivity, storage under an inert atmosphere is recommended to maintain product integrity. [1][5]

Conclusion

3-Chloro-4-fluorophenyl isothiocyanate is a potent and versatile chemical intermediate, the value of which is rooted in the predictable and efficient reactivity of its isothiocyanate group. For the research scientist, a thorough understanding of its properties, reactivity, and handling requirements is the foundation for its successful application in the synthesis of novel molecules with potential applications in medicine, agriculture, and materials science. The protocols and data presented in this guide are intended to serve as a comprehensive resource to facilitate and inspire further innovation.

References

- Vertex AI Search. (n.d.).
- Vertex AI Search. (n.d.). **3-Chloro-4-fluorophenyl Isothiocyanate**: Your Premier Manufacturer and Supplier in China. Retrieved January 9, 2026.
- Strupiński, R., & Woliński, P. (2017). Mechanochemical synthesis of thioureas, ureas and guanidines. PMC - PubMed Central. [\[Link\]](#)
- ResearchGate. (n.d.). Preparation of thioureas from isothiocyanates and amines or ammonia. Retrieved January 9, 2026.
- MDPI. (n.d.). Recent Advances in the Synthesis of Isothiocyanates Using Elemental Sulfur. Retrieved January 9, 2026.
- ChemRxiv. (n.d.).
- ACS Publications. (2017). Synthesis of Isothiocyanates and Unsymmetrical Thioureas with the Bench-Stable Solid Reagent (Me₄N)SCF₃. Organic Letters. [\[Link\]](#)
- NIST. (n.d.). **3-Chloro-4-fluorophenyl isothiocyanate**. NIST Chemistry WebBook. [\[Link\]](#)
- ChemicalBook. (n.d.). **3-CHLORO-4-FLUOROPHENYL ISOTHIOCYANATE** | 137724-66-4. Retrieved January 9, 2026.
- Thermo Fisher Scientific. (2025). SAFETY DATA SHEET. [\[Link\]](#)
- Thermo Fisher Scientific. (2025). SAFETY DATA SHEET. [\[Link\]](#)
- PubChem. (n.d.). 3-Fluorophenyl isothiocyanate. [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Synthesis of Isothiocyanates by Reaction of Amines with Phenyl Chlorothionoformate via One-Pot or Two-Step Process. [\[Link\]](#)

- PubMed. (n.d.). Novel azido and isothiocyanato analogues of [3-(4-phenylalkylpiperazin-1-yl)propyl]bis(4-fluorophenyl)amines as potential irreversible ligands for the dopamine transporter. [\[Link\]](#)
- Royal Society of Chemistry. (2024). Recent advancement in the synthesis of isothiocyanates. Chemical Communications. [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Isothiocyanate synthesis. Retrieved January 9, 2026.
- Pharmaffiliates. (n.d.). CAS No : 143782-23-4 | Product Name : 4-Cyano-3-trifluoromethylphenylisothiocyanate. [\[Link\]](#)
- Organic Chemistry Portal. (2023). Synthesis of Isothiocyanates from Primary Amines via Visible-Light Photocatalysis. Organic Letters. [\[Link\]](#)
- CAS Common Chemistry. (n.d.). 4-Isothiocyanato-2-(trifluoromethyl)benzonitrile. Retrieved January 9, 2026.
- PubChem. (n.d.). 3-Chlorophenyl isothiocyanate. [\[Link\]](#)
- ResearchGate. (n.d.). ChemInform Abstract: Synthesis of Isothiocyanates by Reaction of Amines with Phenyl Chlorothionoformate via One-Pot or Two-Step Process. Retrieved January 9, 2026.
- Google Patents. (n.d.).
- PubChem. (n.d.). 4-Fluorophenyl isothiocyanate. [\[Link\]](#)
- Organic Syntheses. (n.d.). Isothiocyanic acid, p-chlorophenyl ester. [\[Link\]](#)

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- 1. nbinno.com [\[nbinno.com\]](#)

- [2. nbinnno.com \[nbinnno.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [5. 3-CHLORO-4-FLUOROPHENYL ISOTHIOCYANATE | 137724-66-4 \[amp.chemicalbook.com\]](#)
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